

Personal protective equipment for handling Enpp-1-IN-10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enpp-1-IN-10

Cat. No.: B12418824

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Essential Safety and Handling Guide for Enpp-1-IN-10

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **Enpp-1-IN-10**, a potent Ecto-nucleotide pyrophosphatase/phosphodiesterases 1 (ENPP1) inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Enpp-1-IN-10**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE includes:

- **Gloves:** Chemical-resistant gloves are required. It is advisable to wear two pairs of gloves, an inner and an outer layer.^[1]
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect from splashes.^{[2][3]}
- **Lab Coat:** A full-length laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of aerosol formation or if handling the compound as a powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.^{[1][4]}

PPE Recommendations Summary

Protection Type	Recommended Equipment
Hand Protection	Chemical-resistant gloves (double-gloving recommended)[1]
Eye Protection	Safety glasses with side shields or chemical splash goggles[3]
Skin and Body	Laboratory coat
Respiratory	Use in a well-ventilated area or chemical fume hood. NIOSH-approved respirator if aerosols may be generated.[1][4]

Operational Plan: Handling and Storage

Receiving and Inspection: Upon receiving the compound, visually inspect the container for any damage or leaks. Ensure the container is tightly sealed.

Handling:

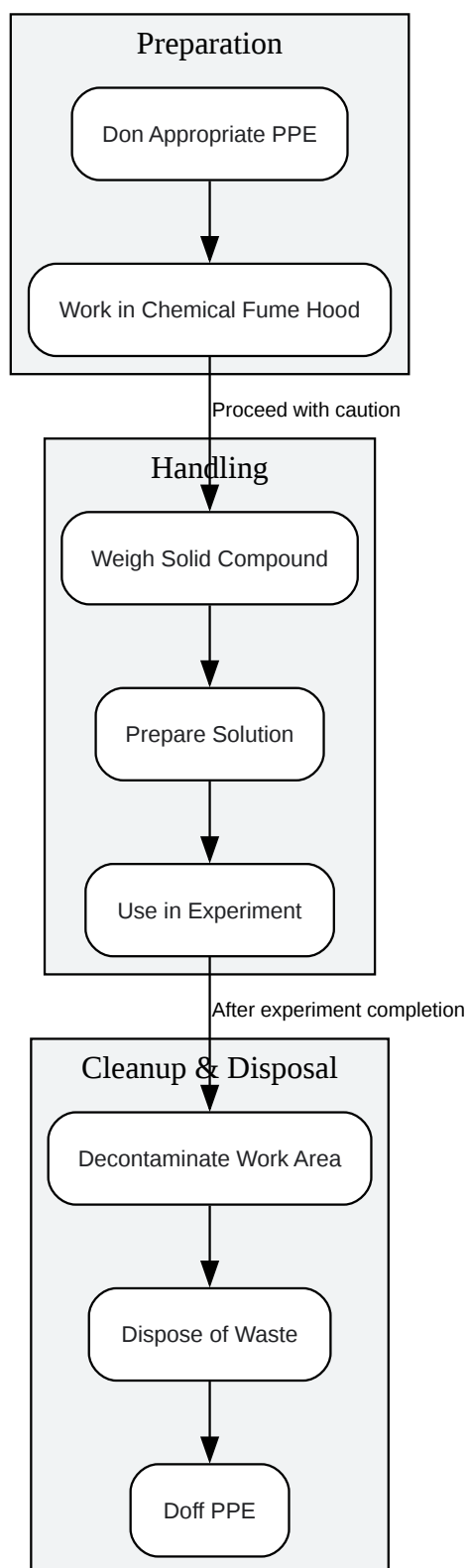
- All handling of **Enpp-1-IN-10**, especially when in powdered form, should be conducted in a certified chemical fume hood to avoid inhalation of dust.[5]
- Avoid direct contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the area where the compound is being handled.[5]
- Use only non-sparking tools if the compound is in a flammable solvent.

Storage:

- Store **Enpp-1-IN-10** in a tightly sealed container in a cool, dry, and well-ventilated area.[5]
- Recommended storage for the solid compound is at -20°C for up to 3 years and at 4°C for up to 2 years.[6]

- Solutions of **Enpp-1-IN-10** in a solvent should be stored at -80°C for up to 2 years or -20°C for up to 1 year.[\[6\]](#)[\[7\]](#)
- Keep away from strong acids, alkalis, and oxidizing agents.[\[5\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for handling **Enpp-1-IN-10**.

Disposal Plan

Waste Collection:

- All waste materials, including empty containers, contaminated gloves, and other disposable materials, should be collected in a designated and properly labeled hazardous waste container.

Waste Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[5\]](#)
- Do not dispose of the compound down the drain or into the environment.[\[5\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.

Spill and Exposure Procedures

In Case of a Spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[5\]](#)
- In Case of Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Move the person into fresh air and keep them comfortable for breathing.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for the compound and follow all institutional and regulatory guidelines for chemical handling.

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